

An In-depth Technical Guide to the Health and Safety of 2-Nitrophenanthraquinone

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Compound of Interest

Compound Name: 2-Nitrophenanthraquinone

Cat. No.: B3054437

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Nitrophenanthraquinone** (CAS No. 604-95-5) was publicly available at the time of compiling this guide. The following information is synthesized from data on structurally related compounds, including other nitroaromatic substances. Researchers should treat **2-Nitrophenanthraquinone** as a potentially hazardous substance and handle it with extreme care, adhering to all institutional safety protocols. This guide is intended for researchers, scientists, and drug development professionals.

Chemical Identification


Identifier	Value
IUPAC Name	2-nitrophenanthrene-9,10-dione
CAS Number	604-95-5[1]
Molecular Formula	C ₁₄ H ₇ NO ₄ [1]
Molecular Weight	253.21 g/mol [1]
Synonyms	2-Nitro-9,10-phenanthraquinone


Hazard Identification and Classification


Based on data for analogous nitroaromatic compounds, **2-Nitrophenanthraquinone** should be considered hazardous. The following classifications are extrapolated and should be treated as provisional:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.
- Aquatic Toxicity: Potentially very toxic to aquatic life with long-lasting effects.
- Carcinogenicity: Some nitroaromatic compounds are suspected carcinogens.[\[2\]](#)

GHS Hazard Pictograms (Anticipated):

 alt text

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Signal Word (Anticipated): Warning or Danger

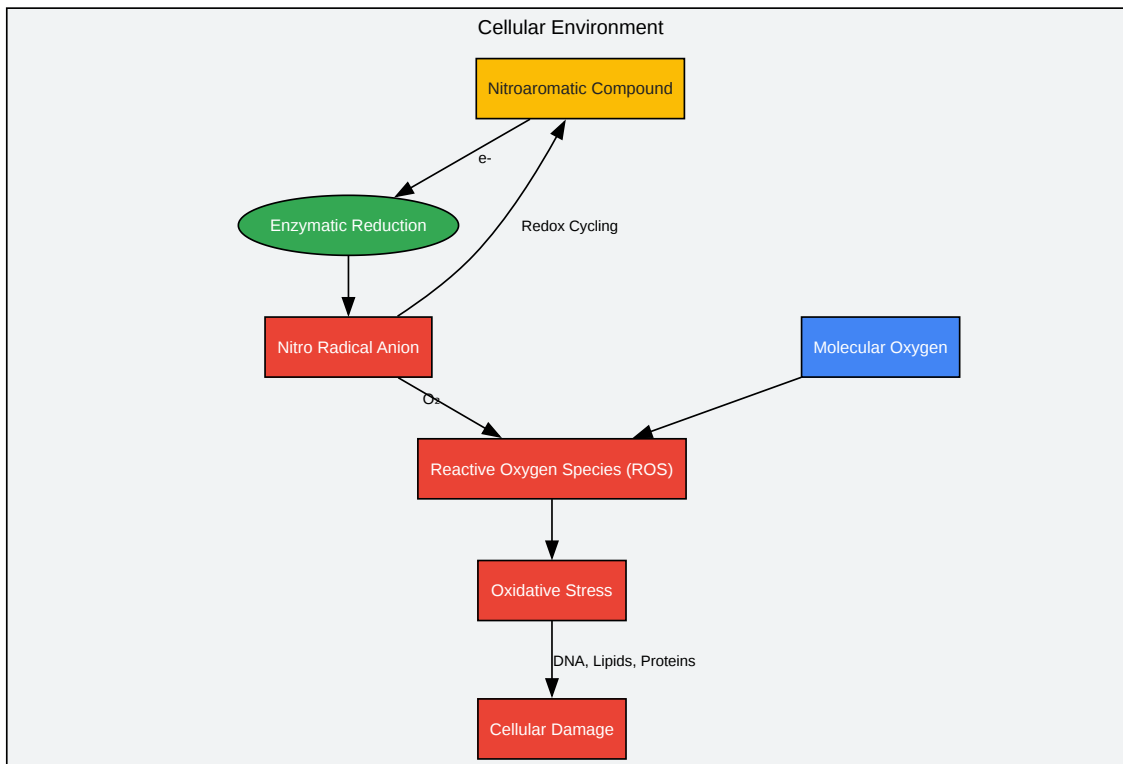
Hazard Statements (Anticipated):

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H351: Suspected of causing cancer.
- H410: Very toxic to aquatic life with long-lasting effects.

Toxicological Information

The toxicological properties of **2-Nitrophenanthraquinone** have not been thoroughly investigated. However, the toxicity of nitroaromatic compounds is generally linked to the metabolic reduction of the nitro group, which can lead to the formation of reactive intermediates.^{[3][4]}

General Mechanism of Toxicity for Nitroaromatic Compounds: The toxicity of many nitroaromatic compounds is believed to be initiated by the reduction of the nitro group to a nitroso derivative, which can then be further reduced to a hydroxylamine and an amino group. These intermediates, particularly the nitro radical anion, can react with molecular oxygen to produce superoxide radicals and other reactive oxygen species (ROS). This process, known as redox cycling, can lead to oxidative stress, damaging cellular components like DNA, lipids, and proteins.^{[3][5]} Some studies suggest that the toxicity of nitroaromatics is related to the number and orientation of the nitro groups.^[6]



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Figure 1: Generalized toxicity pathway for nitroaromatic compounds.

Physical and Chemical Properties

The following table summarizes the anticipated physical and chemical properties of **2-Nitrophenanthraquinone**, extrapolated from data on related compounds.

Property	Value	Source (Analogous Compound)
Physical State	Solid, powder	1-Nitroanthraquinone
Color	Pale yellow to yellow-red	1-Nitroanthraquinone
Melting Point	232°C	1-Nitroanthraquinone
Solubility	Insoluble in water	General for anthraquinones
Stability	Stable under normal conditions. Light sensitive.	2-nitrophenol

Exposure Controls and Personal Protection

Given the potential hazards, stringent control measures are necessary when handling **2-Nitrophenanthraquinone**.

Engineering Controls:

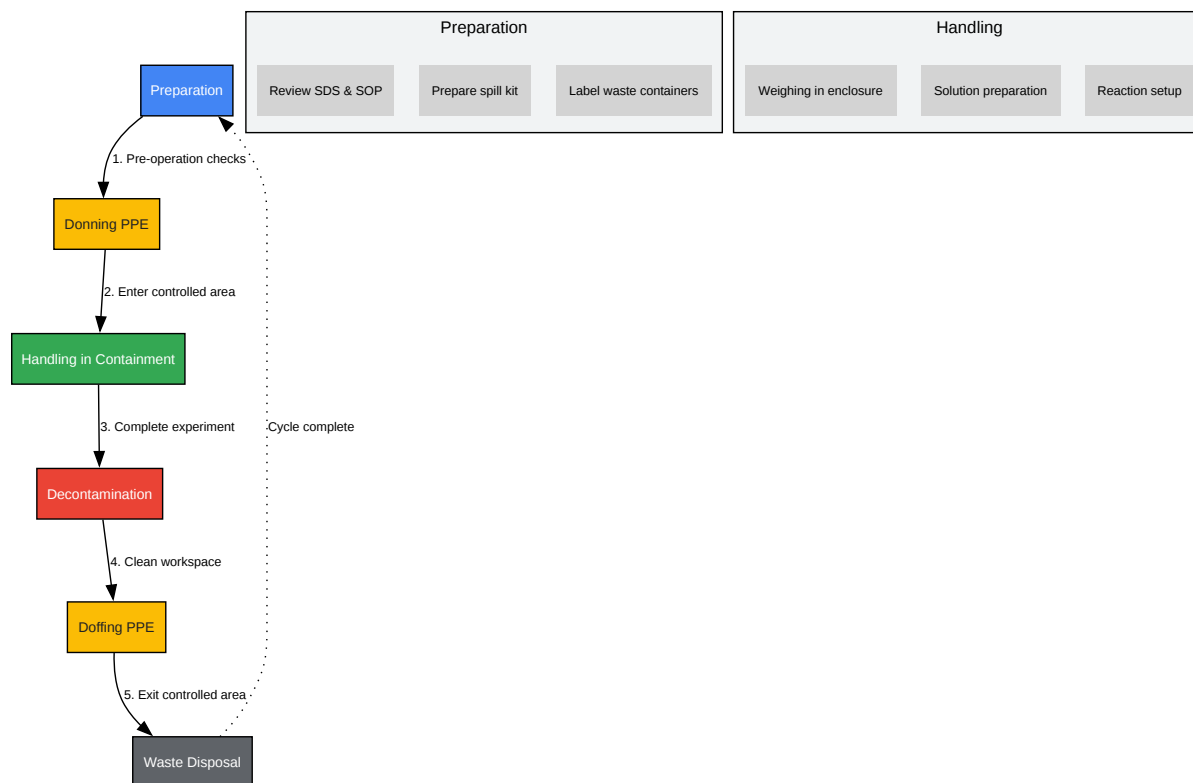
- Work should be conducted in a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.
- Use of a powder containment enclosure or glove box is recommended for weighing and aliquoting.

Personal Protective Equipment (PPE):

Protection Type	Recommendations
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Double-gloving is recommended.
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be appropriate for larger quantities.
Skin and Body Protection	A lab coat, long-sleeved clothing, and closed-toe shoes are mandatory. For significant handling, disposable coveralls are recommended.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is essential. A powered air-purifying respirator (PAPR) may be required for high-risk activities.

Experimental Protocols: Safe Handling Workflow

The following workflow is a general guideline for safely handling potent powdered compounds like **2-Nitrophenanthraquinone**. A substance-specific risk assessment should be performed before commencing any work.



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Figure 2: Safe handling workflow for potent powdered compounds.

Methodology:

- Preparation:
 - Review all available safety data and establish a standard operating procedure (SOP).
 - Prepare a designated handling area within a chemical fume hood or other containment device.
 - Ensure a chemical spill kit is readily available.
 - Prepare labeled, sealed waste containers for solid and liquid waste.

- Personal Protective Equipment (PPE) Donning:
 - Don all required PPE in the correct sequence in a designated clean area before entering the handling zone.
- Handling and Experimentation:
 - Perform all manipulations that may generate dust (e.g., weighing, transferring) within a containment device such as a powder-containment balance enclosure or a glove box.
 - Use techniques that minimize dust generation, such as gentle scooping rather than pouring.
 - When preparing solutions, add the solvent to the solid slowly to prevent splashing. Keep containers covered whenever possible.
- Decontamination:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., ethanol, acetone), followed by a detergent solution.
 - Wipe down the exterior of all containers before removing them from the containment area.
- PPE Doffing and Waste Disposal:
 - Remove PPE in the designated doffing area, taking care to avoid self-contamination.
 - Dispose of all single-use PPE and contaminated materials in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.

- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes (carbon oxides, nitrogen oxides) under fire conditions.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Assumed to be stable under recommended storage conditions. May be light-sensitive.
- Incompatible Materials: Strong oxidizing agents, strong bases.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways. Contaminated packaging should be treated as the product itself.

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